

APN-C3-PEG4-alkyne safety and handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: APN-C3-PEG4-alkyne

Cat. No.: B605537

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An In-depth Technical Guide to the Safety and Handling of **APN-C3-PEG4-alkyne**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling procedures for **APN-C3-PEG4-alkyne**, a heterobifunctional linker used in bioconjugation. Due to the absence of a publicly available, detailed Safety Data Sheet (SDS) specifically for **APN-C3-PEG4-alkyne**, this document synthesizes information from SDSs of similar chemical compounds, general laboratory safety protocols, and an analysis of its constituent functional groups.

Chemical and Physical Properties

APN-C3-PEG4-alkyne is a molecule designed for selective conjugation to cysteine residues in proteins and other biomolecules. Its structure consists of a thiol-reactive 3-arylpropiolonitrile (APN) group, a polyethylene glycol (PEG) spacer, and a terminal alkyne group for further modification via click chemistry.

Property	Data	Source
Chemical Formula	C25H31N3O6	BroadPharm, AxisPharm
Molecular Weight	469.5 g/mol	BroadPharm
CAS Number	2183440-36-8	BroadPharm, AxisPharm
Purity	Typically ≥95%	AxisPharm
Appearance	Not specified (likely a solid)	-
Solubility	Soluble in organic solvents like DMSO and DMF	General knowledge for similar compounds
Storage Conditions	-20°C	BroadPharm, AxisPharm

Hazard Identification and Precautionary Measures

While specific toxicity data for **APN-C3-PEG4-alkyne** is not available, the safety data sheets for similar chemical reagents indicate that it should be handled with care in a laboratory setting. The primary hazards are associated with inhalation, skin and eye contact, and ingestion.

GHS Hazard Statements (presumed based on similar compounds):

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

Category	Precautionary Statement
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P264: Wash hands thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P271: Use only outdoors or in a

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com